

Personal protective equipment for handling L-Ccg-I

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Compound of Interest

Compound Name: L-Ccg-I

Cat. No.: B043723

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Essential Safety and Handling Guide for L-Ccg-I

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **L-Ccg-I**.

This document provides crucial safety and logistical information for the handling of **L-Ccg-I**, a potent group II metabotropic glutamate receptor agonist used in neuroscience research.^{[1][2]} Adherence to these guidelines is essential to ensure a safe laboratory environment and prevent potential exposure.

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **L-Ccg-I** is not readily available, it is classified for "Standard Handling (A)" and should be treated as a potentially hazardous substance.^[1] The primary routes of exposure are inhalation, ingestion, and skin/eye contact. Therefore, a comprehensive PPE strategy is mandatory.

Recommended Personal Protective Equipment (PPE) for Handling **L-Ccg-I**

| PPE Category | Item | Specifications |
|------------------------|---|--|
| Eye Protection | Safety Glasses with Side Shields or Goggles | Must be worn at all times when handling the solid compound or solutions. |
| Hand Protection | Nitrile Gloves | Check for tears or holes before each use. Dispose of gloves immediately after handling the compound. |
| Respiratory Protection | NIOSH-Approved Respirator | Required when handling the solid powder outside of a certified chemical fume hood to prevent inhalation. |
| Body Protection | Laboratory Coat | Should be fully buttoned to protect against splashes and spills. |

Operational Plan: From Receipt to Disposal

A systematic approach to handling **L-Ccg-I** from the moment it arrives in the laboratory to its final disposal is critical for safety and experimental integrity.

Experimental Workflow for **L-Ccg-I**

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References

- 1. L-CCG-I | 117857-93-9 [sigmaaldrich.cn]
- 2. L-CCG-I | Group II mGluR Agonists: R&D Systems [rndsystems.com]

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